

Picfeltarraenin IB: A Technical Guide to its Structure, and Biological Activity

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Compound of Interest

Compound Name: *Picfeltarraenin IB*

Cat. No.: *B15619574*

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Abstract

Picfeltarraenin IB is a triterpenoid saponin isolated from the plant *Picria fel-terrae* Lour., a traditional medicine with a history of use in treating a variety of ailments. This document provides a comprehensive technical overview of the structural elucidation and biological activities of **Picfeltarraenin IB**, with a focus on its potential as an acetylcholinesterase inhibitor and its prospective roles in anti-inflammatory and anticancer applications. Detailed experimental methodologies, quantitative data, and visualizations of relevant biological pathways are presented to support further research and development.

Chemical Structure and Properties

Picfeltarraenin IB is a complex triterpenoid glycoside. Its structure has been primarily elucidated through the use of mass spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

Table 1: Physicochemical Properties of **Picfeltarraenin IB**

Property	Value	Source
Molecular Formula	C ₄₂ H ₆₄ O ₁₄	[2]
Molecular Weight	792.95 g/mol	[2]
CAS Number	97230-46-1	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Solubility	Soluble in DMSO, Methanol, Ethanol, Pyridine	ChemFaces

Mass Spectrometry Data

High-resolution mass spectrometry has been instrumental in determining the elemental composition and fragmentation patterns of **Picfeltarraenin IB**.

Table 2: Mass Spectrometry Data for **Picfeltarraenin IB**

Ion	m/z	Description	Source
[M+H] ⁺	793	Protonated molecule	[2]
[M+Na] ⁺	815	Sodium adduct	[2]
Fragment Ion 1	647	Loss of a rhamnosyl moiety (146 u)	[2]
Fragment Ion 2	485	Protonated aglycone (Loss of rhamnosyl-hexoside moiety)	[2]
SRM Transition	815.5 → 669.5	For quantification in rat plasma	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While the definitive structural elucidation of **Picfeltarraenin IB** was achieved through a combination of spectroscopic techniques, including ¹³C NMR, detailed public access to the

complete spectral data remains limited.[2][4] The complexity of the molecule necessitates a full suite of 1D and 2D NMR experiments for complete assignment.

Biological Activity

Picfeltarraenin IB has demonstrated a range of biological activities, with its role as an acetylcholinesterase inhibitor being the most prominently reported. Emerging research also points towards its potential in anti-inflammatory and anticancer therapies.

Acetylcholinesterase (AChE) Inhibition

Picfeltarraenin IB has been identified as a potent inhibitor of acetylcholinesterase, an enzyme critical in the hydrolysis of the neurotransmitter acetylcholine.[2][4] This inhibitory action suggests its potential for the development of therapeutics for neurological disorders such as Alzheimer's disease.

Table 3: Acetylcholinesterase Inhibitory Activity of **Picfeltarraenin IB**

Parameter	Value	Source
IC ₅₀	0.32 µg/mL	[4]

Anti-inflammatory and Immunomodulatory Activity

While direct experimental evidence for the anti-inflammatory mechanism of **Picfeltarraenin IB** is still emerging, studies on the closely related compound, Picfeltarraenin IA, have shown inhibition of the NF-κB pathway.[5] Furthermore, **Picfeltarraenin IB** has been reported to act as an inhibitor of both the classical and alternative pathways of the complement system, indicating its immunomodulatory potential.[1] An in-silico study has also suggested that **Picfeltarraenin IB** may act as a PI3K inhibitor, a key pathway in inflammation.

Anticancer Activity

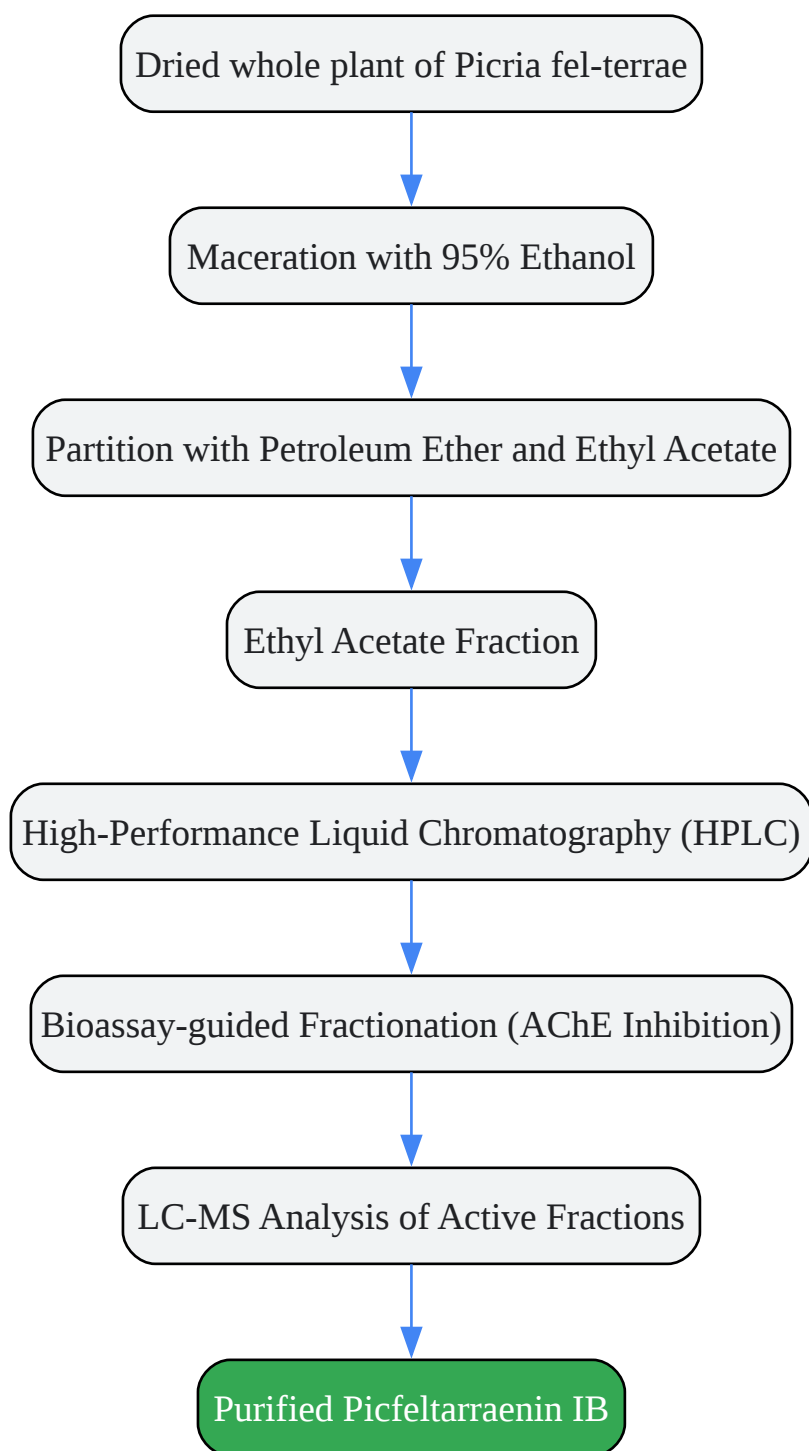
The potential of **Picfeltarraenin IB** as an anticancer agent is an area of active investigation. In-silico docking studies have predicted that **Picfeltarraenin IB** could act as an inhibitor of both the Epidermal Growth Factor Receptor (EGFR) and Phosphatidylinositol-3-kinase (PI3K), two crucial pathways in cancer cell proliferation and survival. Cucurbitacins, the class of

compounds to which **Picfeltarraenin IB** belongs, are known to induce apoptosis in various cancer cell lines.[\[6\]](#)[\[7\]](#)

Experimental Protocols

Isolation of **Picfeltarraenin IB** from *Picria fel-terrae*

The following is a generalized workflow for the isolation of **Picfeltarraenin IB** based on reported methodologies.[\[4\]](#)[\[8\]](#)



Prepare AChE, ATCI, DTNB, and Picfeltaenarin IB solutions

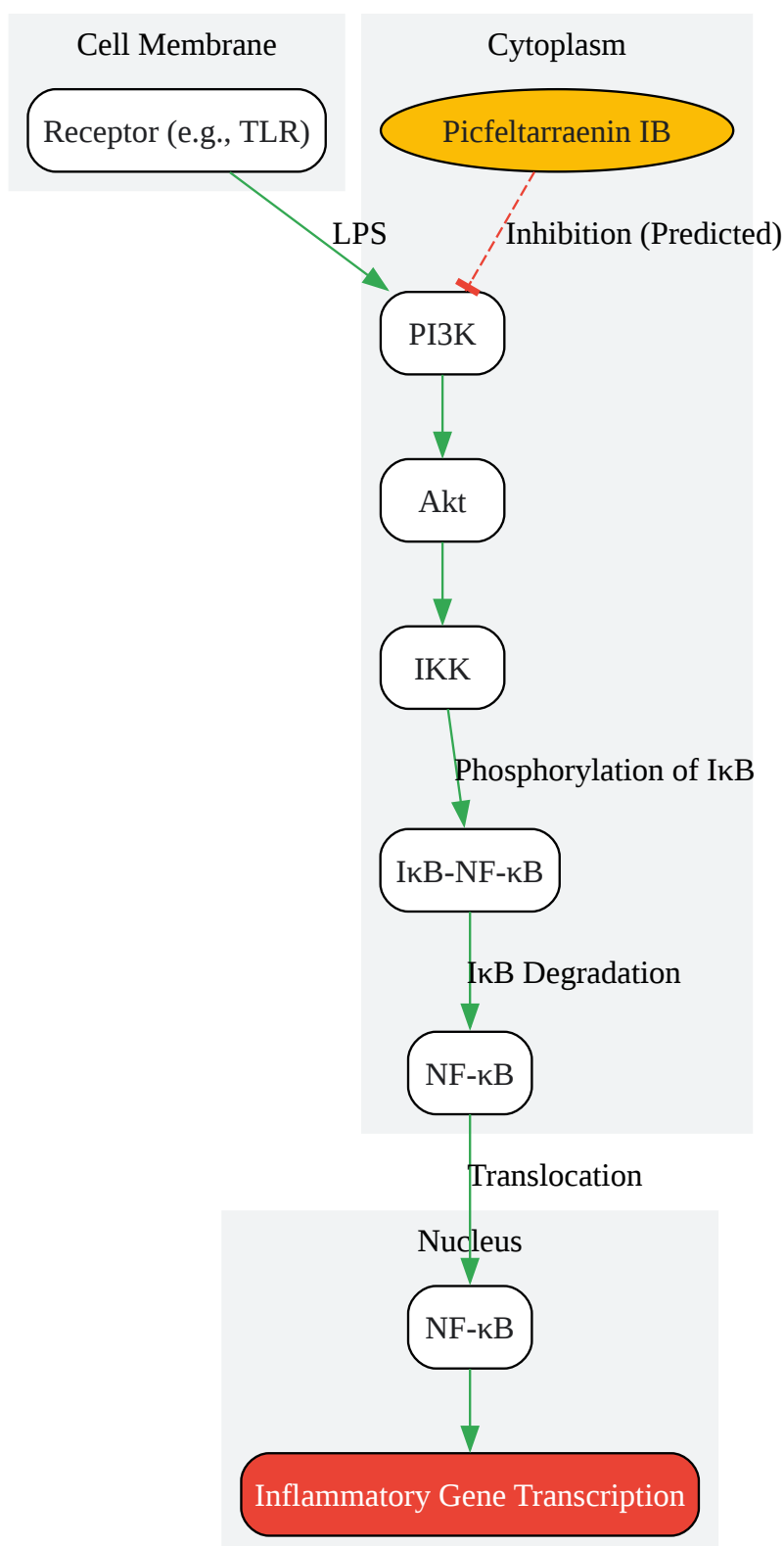
Incubate AChE with Picfeltaenarin IB

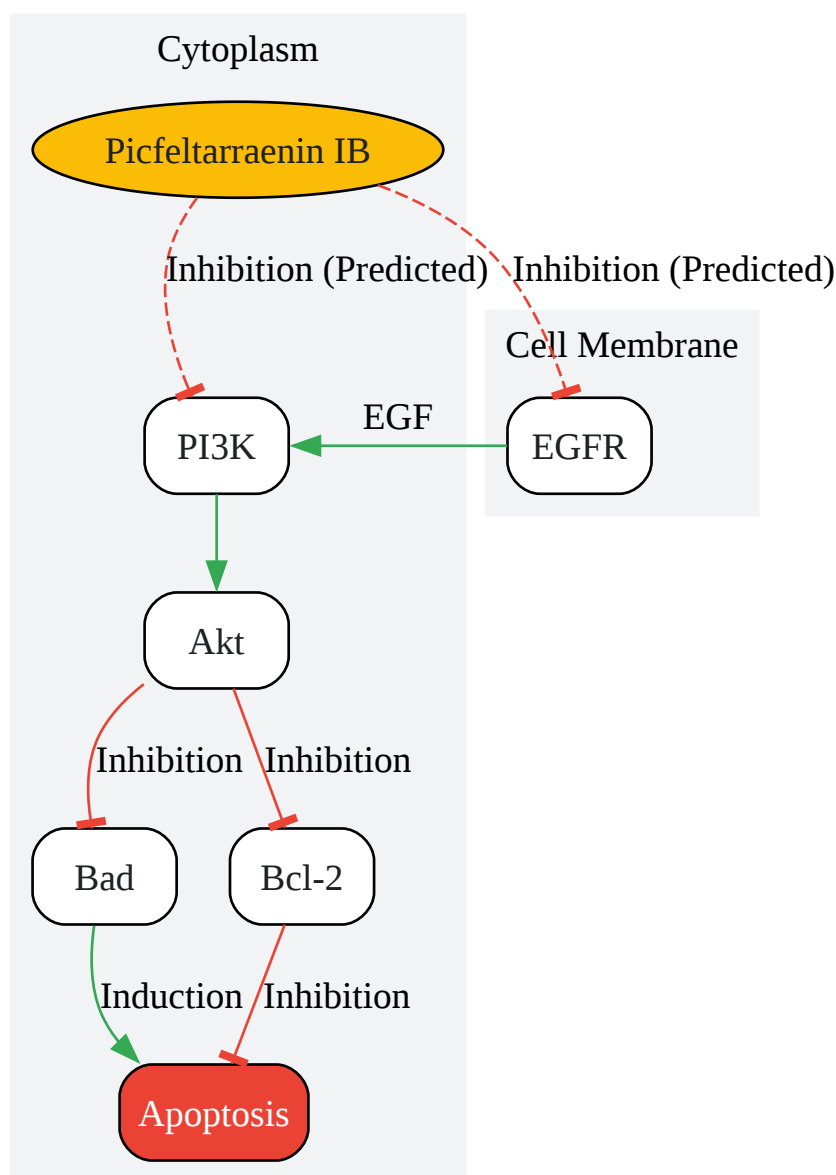
Add Acetylthiocholine (ATCI)

DTNB reacts with thiocholine to produce a yellow product

Measure absorbance at 412 nm

Calculate % Inhibition and IC50





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